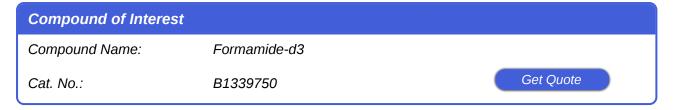


Formamide-d3 material safety data sheet (MSDS) information

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An In-depth Technical Guide to the Material Safety Data Sheet for Formamide-d3

This guide provides comprehensive safety and technical information on **Formamide-d3** (CAS No. 43380-64-9), a deuterated analog of formamide. The information is compiled from various material safety data sheets (MSDS) and is intended for researchers, scientists, and professionals in drug development who handle this substance.

Chemical and Physical Properties

Formamide-d3 is a colorless, slightly viscous liquid.[1][2] Its physical and chemical properties are summarized below, with data sourced from supplier safety sheets.

Table 1: Identifiers and Chemical Properties

Property	Value
CAS Number	43380-64-9[3][4]
Molecular Formula	CD₃NO
Linear Formula	DCOND ₂
Molecular Weight	48.06 g/mol
Isotopic Purity	98 atom % D



| Synonyms | (2H3)Formamide, Methanamide-d3, Formic-d amide-d2 |

Table 2: Physical Properties

Property	Value	
Appearance	Colorless, clear liquid	
Odor	Faint ammonia-like	
Melting Point	2-3 °C (35.6 - 37.4 °F)	
Boiling Point	210 °C (410 °F)	
Density	1.209 g/mL at 25 °C	
Refractive Index	n20/D 1.447	
Flash Point	154 °C (309 °F) - closed cup	
Vapor Pressure	0.08 mbar at 20 °C	
Vapor Density	1.56 (Heavier than air)	
Solubility	Miscible with water	

| Decomposition Temp.| 180 °C |

Hazard Identification and Classification

Formamide-d3 is classified as a hazardous substance. It is a suspected carcinogen, a known reproductive toxin, and can cause organ damage through repeated exposure.

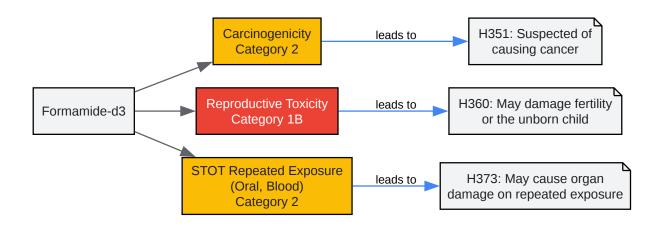
Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	
Carcinogenicity	2	H351: Suspected of causing cancer	
Reproductive Toxicity	1B	H360 / H360D: May damage fertility or the unborn child	



| STOT (Repeated Exposure)| 2 | H373: May cause damage to organs (Blood) through prolonged or repeated exposure if swallowed |

The Globally Harmonized System (GHS) classification dictates the precautionary measures required for handling this chemical.



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GHS Hazard Classification for Formamide-d3.

Experimental Protocols and Toxicological Data

The safety data sheets reviewed cite toxicological endpoints from standardized tests but do not provide detailed experimental methodologies. These studies are typically performed according to established guidelines, such as those from the OECD.

Table 4: Toxicological Data



Test	Species	Route	Value
LD50	Rat (male and female)	Oral	5,325 mg/kg
Skin Corrosion/Irritation	Rabbit	Skin	No data available

| Eye Damage/Irritation| Rabbit | Eyes | No data available |

Note on Experimental Protocols: The provided MSDS documents summarize the results of toxicological studies (e.g., LD50). They do not contain the detailed experimental protocols for these studies. Such protocols are typically found in the full, original study reports and follow standardized guidelines (e.g., OECD Test Guidelines). For instance, an oral LD50 study involves administering the substance to a group of animals at specified doses to determine the dose at which 50% of the test population succumbs.

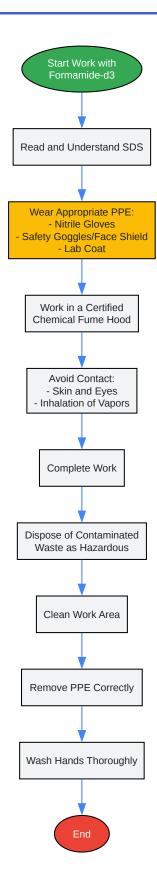
Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to minimize risk. All work with **Formamide-d3** should be conducted in a well-ventilated area, preferably a chemical fume hood.

Personal Protective Equipment (PPE) and Handling

A logical workflow for safe handling involves hazard awareness, proper equipment use, and post-handling procedures.





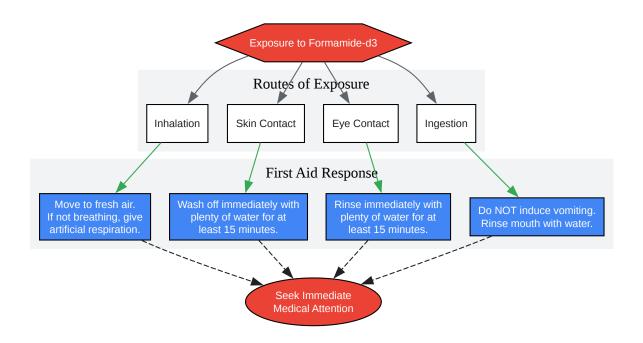
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Workflow for Safe Handling of Formamide-d3.



First Aid Measures

In case of exposure, immediate action is required. The following diagram outlines the first aid steps for different routes of exposure.



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First Aid Procedures for **Formamide-d3** Exposure.

Spill and Leak Procedures

Accidental release requires a systematic response to ensure safety and environmental protection.

Personal Precautions:





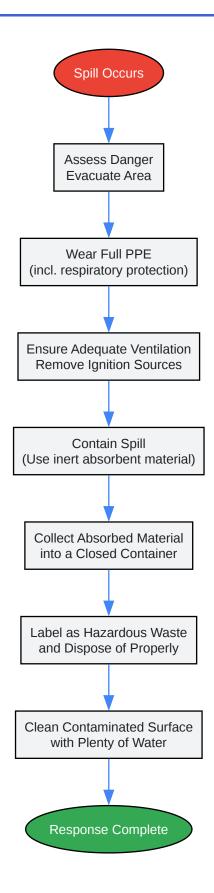


- Wear appropriate PPE, including respiratory protection.
- Avoid breathing vapors, mist, or gas.
- Ensure adequate ventilation and remove all sources of ignition.
- Evacuate personnel to safe areas.

Containment and Cleanup:

- Prevent further leakage if it is safe to do so. Do not let the product enter drains.
- Absorb the spill with inert material (e.g., sand, diatomaceous earth).
- Collect the absorbed material into suitable, closed containers for disposal as hazardous waste.





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General Spill Response Workflow.



Storage Conditions

- General Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Security: Keep locked up or in an area accessible only to qualified or authorized persons.
- Incompatibilities: Store away from strong oxidizing agents, acids, and bases.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may spread along floors. Hazardous combustion products include nitrogen oxides, carbon monoxide, and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Disposal Considerations

Waste from this chemical must be disposed of as hazardous waste. Disposal should be in accordance with all applicable federal, state, and local environmental regulations. Empty containers may retain product residue and should be treated as hazardous.

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